

# The Structural and Functional Relationship of Ascomycin and Tacrolimus (FK506): A Technical Guide

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## Compound of Interest

Compound Name: *Ascomycin*

Cat. No.: *B1665279*

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## Executive Summary

**Ascomycin** (also known as FK520) and Tacrolimus (FK506) are structurally related macrolide immunosuppressants with a shared mechanism of action. Both compounds are products of soil bacteria, with **Ascomycin** isolated from *Streptomyces hygroscopicus* var. *ascomyceticus* and Tacrolimus from *Streptomyces tsukubaensis*. Their potent immunosuppressive activity stems from their ability to inhibit calcineurin, a crucial enzyme in the T-cell activation pathway. This technical guide provides an in-depth analysis of the core relationship between **Ascomycin** and Tacrolimus, detailing their structural similarities and differences, comparative biological activities, and the experimental methodologies used for their evaluation.

## Structural and Chemical Relationship

**Ascomycin** and Tacrolimus are 23-membered macrolactones that share a remarkably similar core structure. The primary difference between the two molecules lies in the substituent at the C21 position. **Ascomycin** possesses an ethyl group at this position, whereas Tacrolimus has an allyl group.<sup>[1]</sup> This seemingly minor structural variance contributes to subtle differences in their biological potency and pharmacokinetic profiles.

## Comparative Quantitative Data

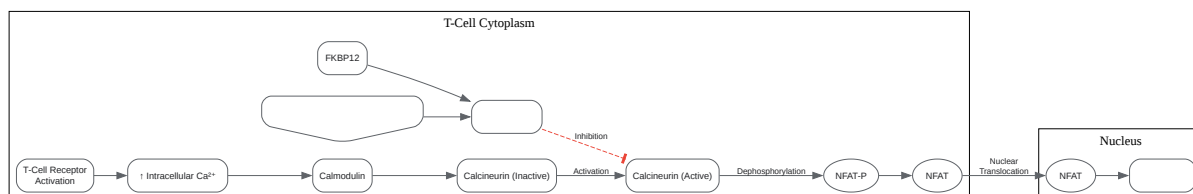
The following table summarizes the key quantitative parameters that define the biological activity of **Ascomycin** and Tacrolimus.

Parameter	Ascomycin	Tacrolimus (FK506)	Reference Assay
Binding Affinity to FKBP12 (Ki)	Not explicitly found in direct comparison	~0.2 nM[2]	Competitive Binding Assay
Immunosuppressive Potency (IC50)	~0.55 nM[3]	Not explicitly found in the same direct comparison	Mixed Lymphocyte Reaction (MLR) Assay
Relative Immunosuppressive Potency	3-fold lower than Tacrolimus	-	Popliteal Lymph Node Hyperplasia Assay

Note: The provided IC50 and Ki values are from different studies and assays, and direct comparison should be made with caution. The relative potency provides a more direct comparison from a single study.

## Mechanism of Action: The Calcineurin-NFAT Signaling Pathway

Both **Ascomycin** and Tacrolimus exert their immunosuppressive effects by inhibiting the calcium-dependent serine/threonine protein phosphatase, calcineurin.[4] This inhibition is not direct but is mediated by the formation of a complex with an intracellular receptor, the FK506-binding protein 12 (FKBP12).[4] The resulting drug-FKBP12 complex binds to calcineurin, preventing it from dephosphorylating the Nuclear Factor of Activated T-cells (NFAT).[5] Phosphorylated NFAT cannot translocate to the nucleus to initiate the transcription of genes essential for T-cell activation, including interleukin-2 (IL-2).[5]





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